

A Researcher's Guide to Navigating Melting Point Discrepancies in Brominated Anhydrides

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Compound of Interest

Compound Name: 4-Bromoisatoic anhydride

CAS No.: 76561-16-5

Cat. No.: B1279851

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Introduction: The Curious Case of 4-Bromoisatoic Anhydride

In the realm of chemical synthesis and drug development, the physical properties of reagents are paramount. The melting point, a fundamental characteristic, serves as a crucial indicator of purity and identity. However, researchers sourcing **4-Bromoisatoic anhydride** often encounter significant discrepancies in its reported melting point, leading to confusion and potential experimental errors. This guide delves into the root of these discrepancies, clarifying the chemical identities of related isomers, and provides a robust experimental framework for verification. Our objective is to equip researchers with the knowledge and protocols to confidently identify their materials and ensure the integrity of their work.

The central issue stems from the existence of closely related isomers that are easily confused: **4-Bromoisatoic anhydride**, 5-Bromoisatoic anhydride, and 4-Bromophthalic anhydride. As we will demonstrate, the vast majority of commercially available and well-characterized "Bromoisatoic anhydride" is the 5-bromo isomer, while data for the 4-bromo isomer is scarce.

Isomer Clarification: Getting the Structure Right

Before any meaningful discussion on melting points, it is essential to distinguish between the key compounds in question. The position of the bromine atom on the aromatic ring fundamentally alters the molecule's properties.

- **4-Bromoisatoic Anhydride** (CAS 76561-16-5): In this isomer, the bromine atom is positioned adjacent to the carboxylic anhydride group.
- **5-Bromoisatoic Anhydride** (CAS 4692-98-2): Here, the bromine atom is located on the carbon between the two functional groups of the isatoic anhydride structure. This is the most commonly cited and available isomer.
- **4-Bromophthalic Anhydride** (CAS 86-90-8): This is a different class of compound, a phthalic anhydride rather than an isatoic anhydride. It is structurally distinct and, as such, has very different physical properties.

The subtle difference in nomenclature can lead to significant confusion, and it is imperative to verify the CAS number of the material being used.

Comparative Analysis of Reported Melting Points

To illustrate the discrepancies, the following table summarizes the melting points reported by various chemical suppliers for these three compounds.

Compound	CAS Number	Reported Melting Point (°C)	Notes	Source(s)
4-Bromoisatoic anhydride	76561-16-5	Not Available	Data is not consistently reported by major suppliers.	[1]
5-Bromoisatoic anhydride	4692-98-2	280-285 (with decomposition)	This high melting point with decomposition is consistently reported.	[2][3][4]
5-Bromoisatoic anhydride	4692-98-2	288 (with decomposition)	A slightly higher, but consistent, decomposition temperature.	[5]
4-Bromophthalic anhydride	86-90-8	107	A much lower and sharp melting point, as expected for a different compound class.	[6][7][8]
4-Bromophthalic anhydride	86-90-8	106-111	A reported melting range, consistent with the single point value.	[9]

This data clearly indicates that a researcher expecting a melting point for "**4-Bromoisatoic anhydride**" might be working with the 5-bromo isomer if they observe a melting/decomposition point around 280-288°C, or with 4-Bromophthalic anhydride if the melting point is near 107°C. The lack of a consistently reported melting point for the true **4-Bromoisatoic anhydride** (CAS 76561-16-5) suggests it is a less common or less characterized compound.

The Science Behind Melting Point Variations

Discrepancies in melting points, even for a confirmed chemical identity, can arise from several factors. Understanding these principles is key to troubleshooting experimental results.

The Impact of Impurities: Melting Point Depression

A pure crystalline solid typically has a sharp melting point range of 0.5-1.0°C. However, the presence of even small amounts of soluble impurities will almost always cause a depression of the melting point and a broadening of the melting range. This phenomenon, known as melting point depression, occurs because impurities disrupt the uniform crystal lattice of the solid[10]. This disruption weakens the intermolecular forces holding the molecules together, meaning less energy is required to break the lattice and transition to a liquid state[10].

When a mixture of two compounds (A and B) is heated, a point is reached where the mixture has the lowest possible melting point. This is known as the eutectic point, which is a specific composition at which the two components melt simultaneously at a single temperature[11][12].

Crystalline Polymorphism

Polymorphism is the ability of a solid material to exist in more than one form or crystal structure[13][14]. These different crystal forms are called polymorphs. Polymorphs of the same compound can have different physical properties, including melting point, solubility, and stability[14]. The specific polymorph obtained can depend on various factors during crystallization, such as the solvent used, the rate of cooling, and the temperature[13][15].

For complex organic molecules, especially those in the pharmaceutical industry, polymorphism is a critical consideration[16][17]. An unexpected polymorphic transformation can significantly alter a drug's bioavailability and efficacy[14]. Therefore, a sample of what is chemically the same compound might exhibit a different melting point if it has crystallized into a different polymorphic form.

Experimental Technique and Apparatus

The method and accuracy of the melting point determination itself can introduce variability. Factors such as the rate of heating, the amount of sample packed into the capillary tube, and the calibration of the thermometer or apparatus are all critical[18][19]. A rapid heating rate can

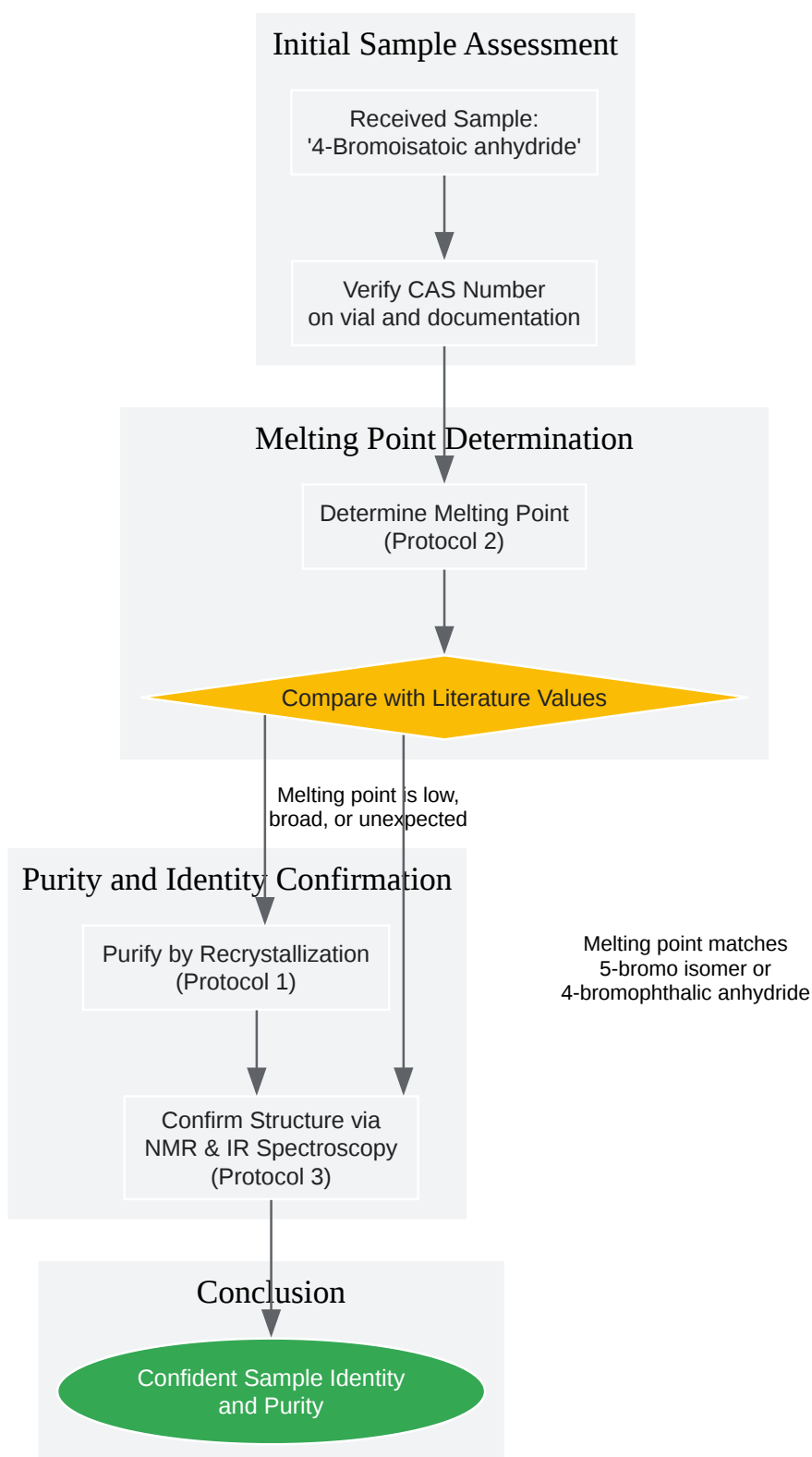
cause the sample's temperature to overshoot the true melting point, leading to an erroneously high and broad reading[18]. The United States Pharmacopeia (USP) recommends a heating rate of 1 ± 0.5 °C/minute for accurate determinations[20].

Experimental Protocols for Verification and Accurate Measurement

To navigate these challenges, a systematic approach to sample purification, identity confirmation, and accurate measurement is required.

Workflow for Sample Verification

The following diagram illustrates a logical workflow for a researcher who has received a sample of what is purported to be "**4-Bromoisatoic anhydride**."



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